

Formyl Acetate: A Versatile Precursor for Chemical Intermediates

Author: BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: *Formyl acetate*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Formyl acetate, the mixed anhydride of formic acid and acetic acid, is a highly reactive and versatile reagent in organic synthesis. Its utility stems from its ability to act as a potent formylating agent for a variety of functional groups and as a precursor for the synthesis of other key chemical intermediates. This technical guide provides a comprehensive overview of the synthesis, properties, and applications of **formyl acetate**, with a focus on its role as a precursor. Detailed experimental protocols, quantitative data, and reaction pathway visualizations are presented to facilitate its practical application in research and development.

Introduction

Formyl acetate (CAS 2258-42-6), also known as acetic formic anhydride, is a valuable reagent in organic chemistry, primarily utilized for the introduction of a formyl group (-CHO) onto various substrates.^{[1][2]} The formyl group is a fundamental building block in the synthesis of a wide array of organic molecules, including pharmaceuticals, agrochemicals, and specialty chemicals. The high reactivity of **formyl acetate** makes it an efficient formylating agent for amines, alcohols, and phenols.^[3] Furthermore, it serves as a convenient precursor to other important C1 synthons, most notably formyl fluoride.^[2] This guide will delve into the key aspects of **formyl acetate** chemistry, providing researchers and drug development professionals with the necessary technical details for its effective use.

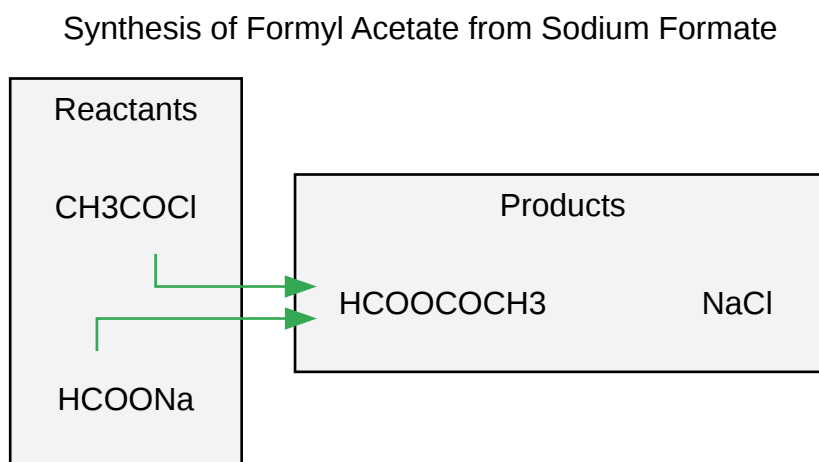
Synthesis of Formyl Acetate

Formyl acetate is not typically commercially available and is usually prepared in situ or isolated shortly before use due to its reactivity and potential for decomposition.[4] Several synthetic methods have been reported, with the most common routes involving the reaction of a formate salt with an acetylating agent or the direct reaction of formic acid with acetic anhydride.

Synthesis from Sodium Formate and Acetyl Chloride

A widely used and high-yielding method for the preparation of **formyl acetate** involves the reaction of sodium formate with acetyl chloride.[2][3] This method is advantageous due to the ready availability and low cost of the starting materials.

Reaction Scheme:



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Caption: Synthesis of **Formyl Acetate** from Sodium Formate.

Experimental Protocol:

A detailed procedure for the synthesis of **formyl acetate** from sodium formate and acetyl chloride is as follows[2]:

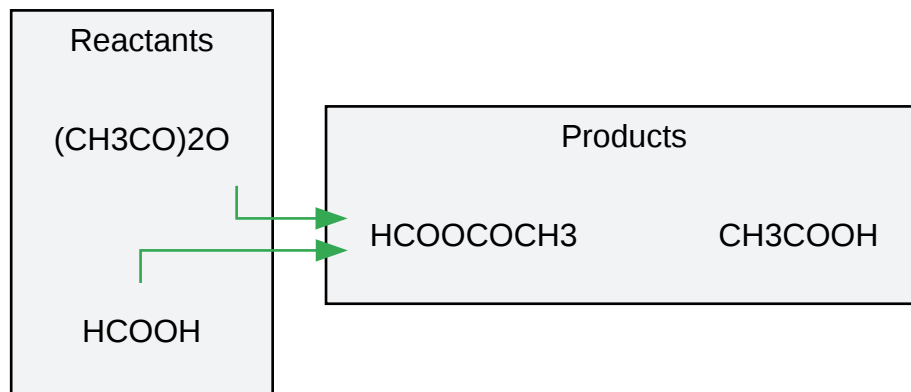
- Apparatus: A dry, three-necked, round-bottomed flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser protected by a calcium chloride tube is used.
- Reagents:
 - Sodium formate (finely powdered): 1.0 equivalent
 - Acetyl chloride: 0.85 equivalents
 - Anhydrous diethyl ether
- Procedure:
 - The flask is charged with sodium formate and anhydrous diethyl ether.
 - The mixture is stirred vigorously, and acetyl chloride is added dropwise from the dropping funnel at a rate that maintains the reaction temperature between 23-27 °C. An ice bath can be used for cooling if necessary.
 - After the addition is complete, the reaction mixture is stirred for an additional 5-6 hours at room temperature.
 - The mixture is then filtered by suction, and the filter cake is washed with anhydrous diethyl ether.
 - The combined filtrate is concentrated under reduced pressure to remove the ether.
 - The residue is then purified by fractional distillation under reduced pressure to yield pure **formyl acetate**.

Synthesis from Formic Acid and Acetic Anhydride

An alternative and often high-yielding method involves the direct reaction of formic acid with acetic anhydride.^[1] This method can be convenient as it avoids the use of solid reagents.

Reaction Scheme:

Synthesis of Formyl Acetate from Formic Acid



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Caption: Synthesis of **Formyl Acetate** from Formic Acid.

Experimental Protocol:

A representative procedure for the synthesis of **formyl acetate** from formic acid and acetic anhydride is as follows^[1]:

- Apparatus: A round-bottom flask equipped with a magnetic stirrer and a reflux condenser is used.
- Reagents:
 - Formic acid: 1.0 equivalent
 - Acetic anhydride: 1.0 equivalent
- Procedure:
 - Formic acid and acetic anhydride are mixed in the round-bottom flask.
 - The mixture is stirred at a specified temperature (e.g., 60 °C) for a designated period (e.g., 1 hour) under an inert atmosphere.

- After cooling, the crude product can be used directly or purified by fractional distillation under reduced pressure.

Comparison of Synthesis Methods

The choice of synthetic method may depend on the availability of reagents, desired purity, and scale of the reaction. The following table summarizes the reported yields for the different methods.

Starting Materials	Reagents/Conditions	Reported Yield (%)	Reference
Sodium Formate, Acetyl Chloride	Diethyl ether, 23-27 °C, 6h	97	[4]
Sodium Formate, Acetyl Chloride	Diethyl ether, 23-27 °C, 5.5h	64 (isolated)	[2]
Formic Acid, Acetic Anhydride	60 °C, 1h, inert atmosphere	100 (crude)	[1]

Physicochemical and Spectroscopic Data

Formyl acetate is a colorless liquid with a pungent odor. It is sensitive to moisture and should be handled under anhydrous conditions.

Property	Value	Reference
Molecular Formula	C ₃ H ₄ O ₃	[3]
Molecular Weight	88.06 g/mol	[3]
Boiling Point	27-28 °C at 10 mmHg	[2]
Density	1.116 g/cm ³ (predicted)	[4]

Spectroscopic Data

The structural characterization of **formyl acetate** is crucial for confirming its synthesis and purity.

¹ H NMR	Chemical Shift (δ)	Multiplicity	Assignment	Reference
(neat)	9.05	singlet	Formyl proton (-CHO)	[2]
2.25	singlet	Acetyl protons (-CH ₃)	[2]	

IR Spectroscopy	Wavenumber (cm ⁻¹)	Assignment	Reference
(neat)	1791, 1765	C=O stretching (anhydride)	[2]
1180, 1050	C-O-C stretching	[2]	

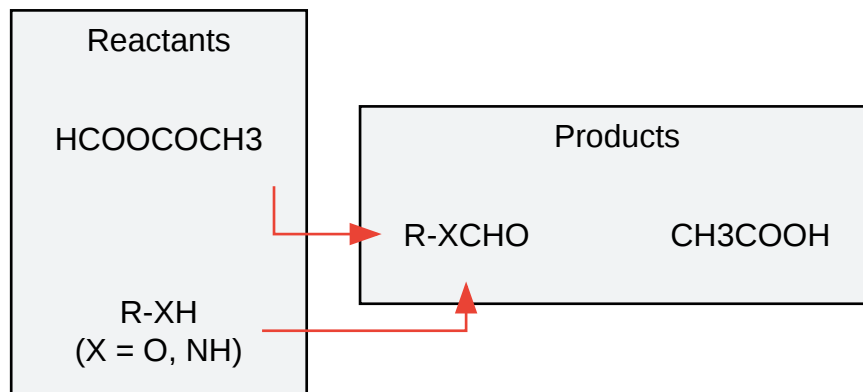
Note: ¹³C NMR data for **formyl acetate** is not readily available in the cited literature.

Formyl Acetate as a Formylating Agent

One of the primary applications of **formyl acetate** is as a formylating agent for a range of nucleophiles, including amines, alcohols, and phenols.[3] The high reactivity of the mixed anhydride allows for the efficient transfer of the formyl group.

General Reaction Scheme:

Formylation using Formyl Acetate



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Caption: General scheme for formylation reactions.

Formylation of Amines

Formyl acetate is an effective reagent for the N-formylation of primary and secondary amines to produce the corresponding formamides. Formamides are important intermediates in pharmaceutical synthesis and can also serve as protecting groups.

Experimental Protocol (General):

- Apparatus: A round-bottom flask with a magnetic stirrer.
- Reagents:
 - Amine: 1.0 equivalent
 - **Formyl acetate**: 1.0-1.2 equivalents
 - Anhydrous solvent (e.g., diethyl ether, THF)
- Procedure:
 - The amine is dissolved in the anhydrous solvent.

- **Formyl acetate** is added to the solution, often at a reduced temperature (e.g., 0 °C) to control the exothermic reaction.
- The reaction is stirred at room temperature until completion (monitored by TLC).
- The reaction mixture is then worked up by washing with a mild base (e.g., saturated sodium bicarbonate solution) to remove acetic acid, followed by extraction with an organic solvent.
- The organic layer is dried and concentrated to yield the formamide, which can be further purified by crystallization or chromatography.

Note: While the use of **formyl acetate** for amine formylation is well-established, specific, tabulated yield data for a range of amines was not available in the searched literature. Researchers should optimize conditions for their specific substrates.

Formylation of Alcohols and Phenols

Formyl acetate can also be used for the O-formylation of alcohols and phenols to generate formate esters. Formate esters are useful as protecting groups and are also found in various natural products.

Experimental Protocol (General):

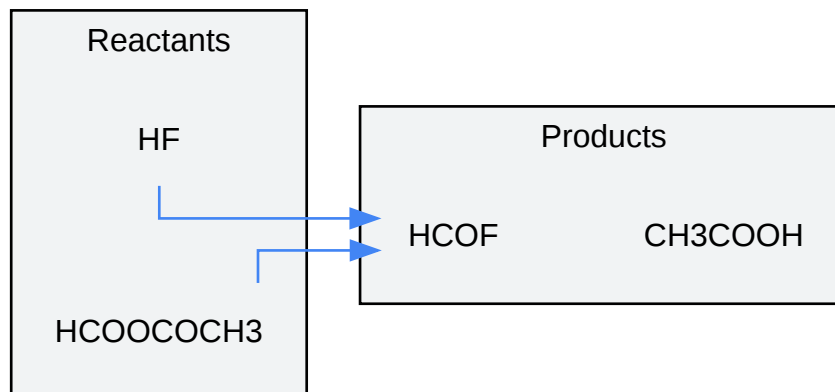
The protocol is similar to that for amines, though the reaction may require heating or the use of a catalyst for less reactive alcohols.

Formyl Acetate as a Precursor to Formyl Fluoride

Formyl acetate is a convenient starting material for the synthesis of formyl fluoride, a reactive acyl fluoride.^[2] Formyl fluoride is a useful reagent for the formylation of aromatic compounds under Friedel-Crafts conditions.

Reaction Scheme:

Synthesis of Formyl Fluoride



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Caption: Synthesis of Formyl Fluoride from **Formyl Acetate**.

Experimental Details:

The synthesis of formyl fluoride from **formyl acetate** involves the reaction with a source of fluoride, typically anhydrous hydrogen fluoride. This reaction should be performed with extreme caution due to the hazardous nature of hydrogen fluoride.

Note: A detailed, step-by-step experimental protocol for this specific transformation was not found in the surveyed literature. Researchers should consult specialized literature on the handling of anhydrous HF and the synthesis of acyl fluorides.

Conclusion

Formyl acetate is a valuable and highly reactive precursor for the introduction of formyl groups and the synthesis of other important chemical intermediates. Its straightforward synthesis from readily available starting materials makes it an accessible reagent for a wide range of applications in organic synthesis. The detailed protocols and data presented in this guide are intended to provide researchers, scientists, and drug development professionals with a solid foundation for the utilization of **formyl acetate** in their work. Further investigation into the substrate scope and optimization of reaction conditions for formylation reactions using **formyl acetate** will undoubtedly expand its utility in the synthesis of complex organic molecules.

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- To cite this document: BenchChem. [Formyl Acetate: A Versatile Precursor for Chemical Intermediates]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329439#formyl-acetate-as-a-precursor-for-other-chemical-intermediates]

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